Technical Guide: Physical and Chemical Characterization of 3',6-Disinapoylsucrose

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Compound of Interest	
Compound Name:	*3',6-Disinapoylsucrose*
CAS No.:	*139891-98-8*
Cat. No.:	*B236673*

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Executive Summary

3',6-Disinapoylsucrose (DISS) is a bioactive oligosaccharide ester isolated primarily from the roots of Polygala tenuifolia (Yuanzhi).[1][2] It has emerged as a high-value lead compound in neuropsychopharmacology due to its potent antidepressant, anxiolytic, and neuroprotective properties.

This guide provides a rigorous technical analysis of DISS, focusing on its physicochemical stability, solubility profiles, and validated analytical methodologies. It is designed to support researchers in formulation design, quality control, and preclinical pharmacokinetic assessment.

Chemical Identity & Molecular Architecture

DISS consists of a sucrose core esterified with two sinapoyl moieties at the 3' (fructofuranosyl) and 6 (glucopyranosyl) positions. This unique "sugar-ester" hybrid structure dictates its amphiphilic nature, influencing both its solubility and blood-brain barrier (BBB) permeability.

Table 1: Physicochemical Constants

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Property	Data	Source/Notes
IUPAC Name	(2R,3R,4S,5S,6R)-2-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-6-[3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoyloxy]oxane-3,4,5-triol	Calculated
Common Name	3',6-Disinapoylsucrose (DISS)	
CAS Registry Number	139891-98-8	
Molecular Formula	$C_{34}H_{42}O_{19}$	
Molecular Weight	754.69 g/mol	
Appearance	White to off-white amorphous powder	
Melting Point	129–130 °C	[1]
LogP (Predicted)	-0.5 (XLogP3) to 2.40	[2][3]
pKa (Predicted)	~9.5 (Phenolic OH)	Esterified carboxyls remove acidic pKa ~4.5

Physical Properties & Solubility Profile

Solubility Characteristics

DISS exhibits "amphiphilic" solubility behavior. The sucrose core provides hydrophilicity, while the sinapoyl esters confer lipophilicity. This duality is critical for formulation.

- Water: Poorly soluble in cold water (~0.04 mg/mL). Solubility increases significantly with heat or co-solvents.
- Organic Solvents:
  - DMSO: Soluble (>10 mg/mL). Recommended for stock solutions.
  - Methanol/Ethanol: Soluble (>10 mg/mL).

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- Acetonitrile: Sparingly soluble.

- Formulation Enhancers: Solubility in aqueous media is drastically improved using Sulfobutyl ether-β-cyclodextrin (SBE-β-CD) or Hydroxypropyl-β-cyclodextrin (HP-β-CD), often achieving >2.5 mg/mL [4].

Stability & Degradation

The ester linkages at C-3' and C-6 are the primary sites of chemical instability.

- Hydrolysis: Susceptible to base-catalyzed hydrolysis, yielding sucrose and sinapic acid.

- Photostability: The conjugated double bonds in the sinapoyl groups are sensitive to UV light (cis-trans isomerization).

- Storage Protocol: Store solid powder at -20°C, protected from light and moisture. Solutions in DMSO are stable for ~1 month at -20°C.

Chemical Reactivity & Biological Interface

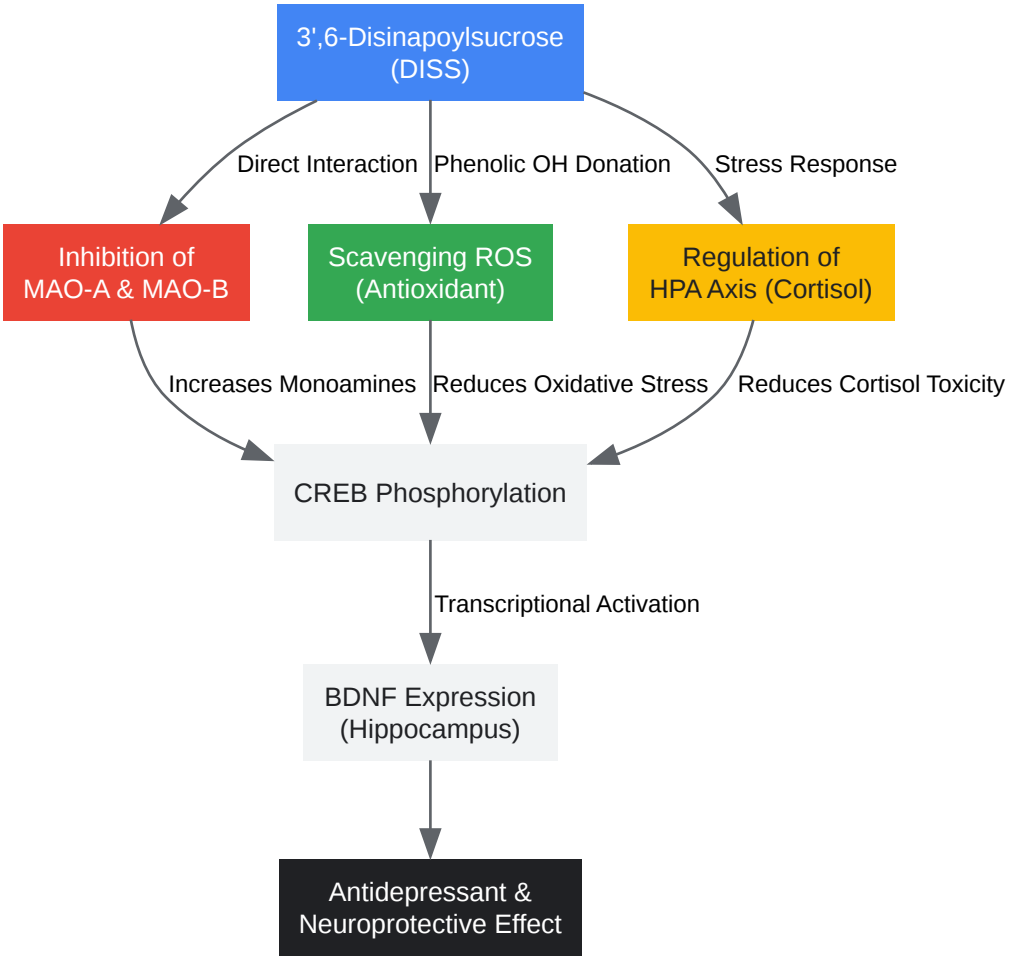
Antioxidant Mechanism

DISS acts as a radical scavenger. The phenolic hydroxyl groups on the sinapoyl moieties donate hydrogen atoms to neutralize Reactive Oxygen Species (ROS), preventing lipid peroxidation (MDA reduction) and preserving Superoxide Dismutase (SOD) activity.

Pharmacological Pathway Visualization

The following diagram illustrates the validated signaling pathway by which DISS exerts its antidepressant effects, linking chemical properties to biological outcomes.

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Figure 1: Mechanistic pathway of DISS illustrating multi-target modulation of neurotrophic factors and oxidative stress [5].

Analytical Methodologies

Validated HPLC Protocol

For the quantification of DISS in plant extracts or plasma, a Reverse-Phase HPLC (RP-HPLC) method is the industry standard.

Instrument: HPLC with Diode Array Detector (DAD) or UV (330 nm). Column: C18 Column (e.g., Agilent Zorbax SB-C18, 250 mm × 4.6 mm, 5 µm). Temperature: 30°C.

Mobile Phase:

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- Solvent A: 0.1% Formic Acid in Water (v/v)
- Solvent B: Acetonitrile[3][4][5][6]

Gradient Elution Profile:

Time (min)	% Solvent A	% Solvent B
0	**95**	**5**
10	85	15
25	75	25
40	60	40

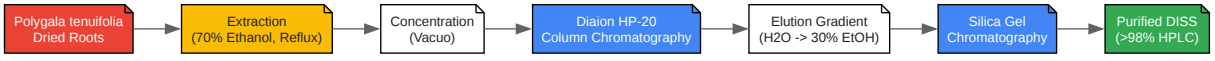
| 50 | 95 | 5 |[6]

Validation Criteria:

- Linearity: $R^2 > 0.999$ in range 10–200 µg/mL.
- LOD/LOQ: Typically ~0.5 µg/mL and ~1.5 µg/mL respectively.

Extraction & Isolation Workflow

Isolation from Polygala tenuifolia roots requires fractionation to separate DISS from other oligosaccharides.



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Figure 2: Isolation workflow for high-purity DISS from raw plant material [6].

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